

# Purity Standards for Research-Grade Diethylene Glycol Diacetate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diethylene glycol diacetate*

Cat. No.: *B166463*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the purity standards for research-grade **Diethylene glycol diacetate** (DEGDA). It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require a thorough understanding of the quality attributes of this compound for their work. This document outlines typical specifications, key analytical methodologies for purity assessment, and potential impurities that may be present.

## Introduction to Diethylene Glycol Diacetate in Research

**Diethylene glycol diacetate** (CAS No. 628-68-2) is a diester of diethylene glycol and acetic acid.<sup>[1]</sup> Its properties as a solvent and plasticizer make it a valuable excipient in various pharmaceutical and research applications.<sup>[2]</sup> Ensuring the high purity of DEGDA is critical in research and drug development to guarantee the reliability, reproducibility, and safety of experimental outcomes. Impurities can introduce variability, interfere with analytical measurements, and potentially exhibit toxicological effects.

## Physicochemical Properties

A foundational aspect of defining purity is understanding the fundamental physical and chemical characteristics of the compound.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>14</sub> O <sub>5</sub>
Molecular Weight	190.19 g/mol
Appearance	Clear, colorless liquid
Odor	Mild, characteristic
Boiling Point	250 °C[3]
Melting Point	19 °C[3]
Density	1.101 g/mL at 25 °C
Refractive Index (n <sub>20/D</sub> )	1.431
Solubility	Miscible with many organic solvents.

## Purity Specifications for Research-Grade Diethylene Glycol Diacetate

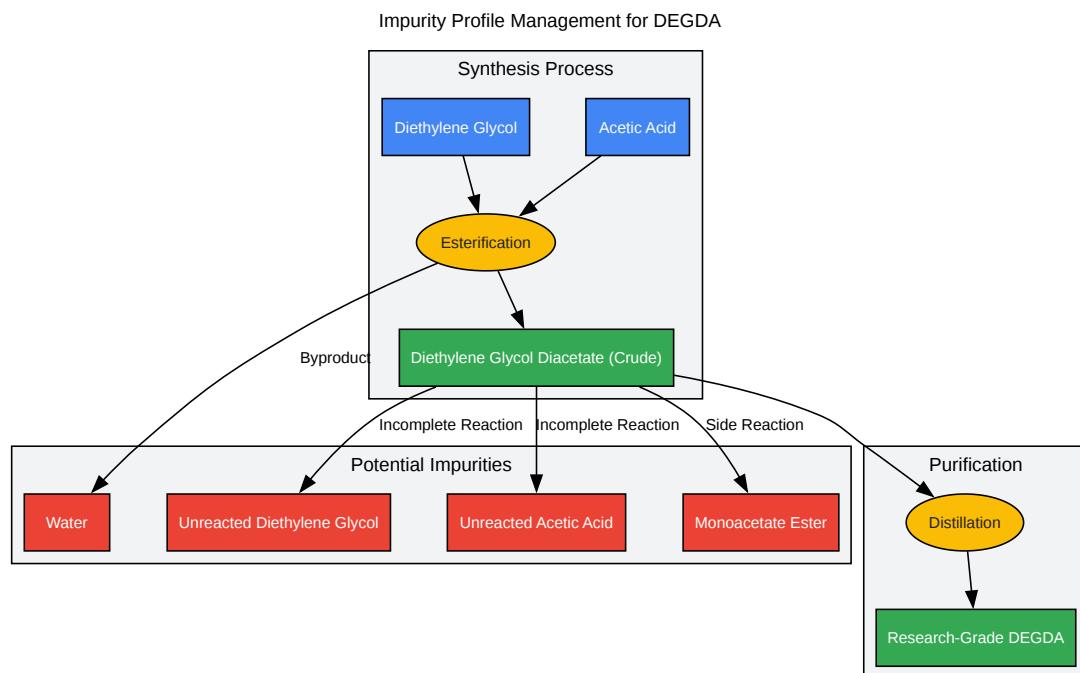
While a universally adopted monograph for "research-grade" **Diethylene glycol diacetate** may not be formally established by all pharmacopeias, a high degree of purity is expected. The following table summarizes typical specifications based on commercially available high-purity grades and analytical best practices.

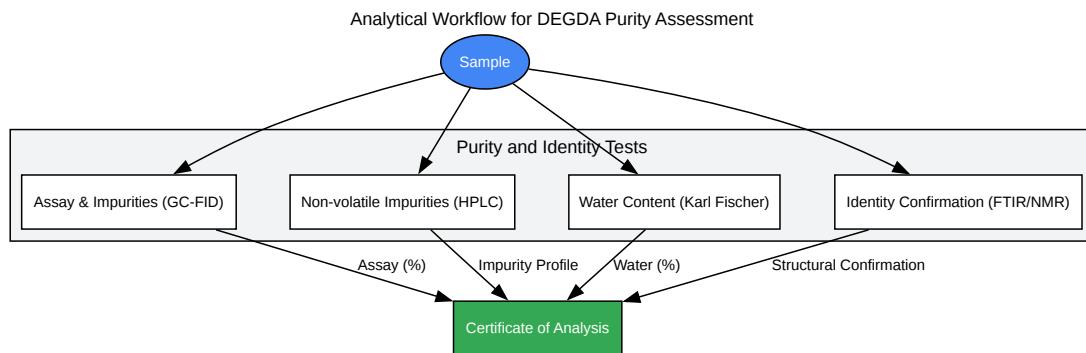
Parameter	Specification	Test Method
Assay (Purity)	≥ 98.0% (GC) <sup>[4]</sup>	Gas Chromatography (GC-FID)
Identity	Conforms to reference spectra	FTIR, <sup>1</sup> H NMR
Water Content	≤ 0.1%	Karl Fischer Titration
Acidity (as Acetic Acid)	≤ 0.05%	Titration
Diethylene Glycol	≤ 0.1%	GC-FID or HPLC
Heavy Metals (as Pb)	≤ 10 ppm	ICP-MS or Colorimetric Method
Residue on Ignition	≤ 0.01%	Gravimetric

## Potential Impurities

The primary impurities in **Diethylene glycol diacetate** often stem from the synthesis process, which typically involves the esterification of diethylene glycol with acetic acid.

A logical workflow for identifying and controlling these impurities is crucial.





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## References

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- To cite this document: BenchChem. [Purity Standards for Research-Grade Diethylene Glycol Diacetate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166463#purity-standards-for-research-grade-diethylene-glycol-diacetate\]](https://www.benchchem.com/product/b166463#purity-standards-for-research-grade-diethylene-glycol-diacetate)

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Email: [info@benchchem.com](mailto:info@benchchem.com)